

ZSET-845 for Alzheimer's Disease Research: Application Notes and Protocols

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Compound of Interest

Compound Name: ZSET-845

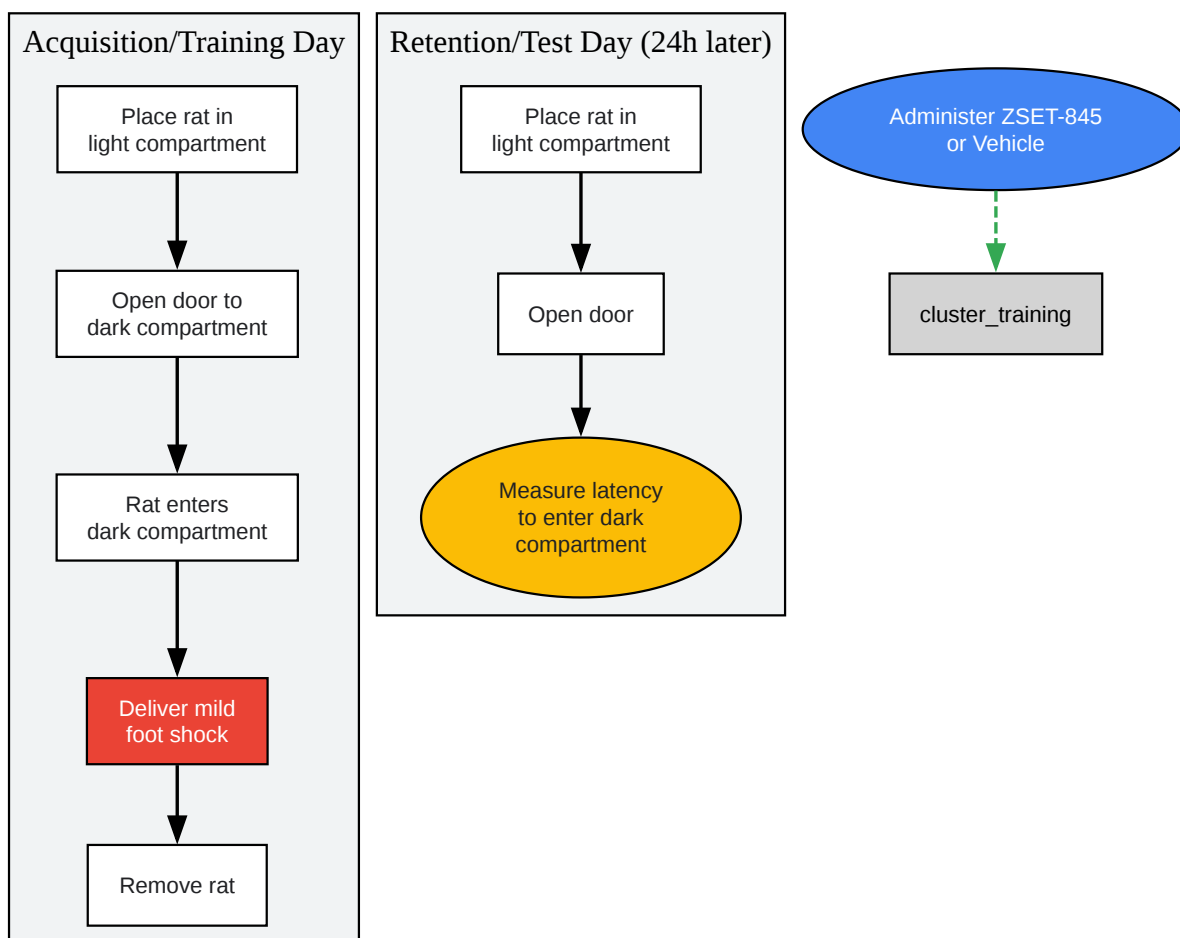
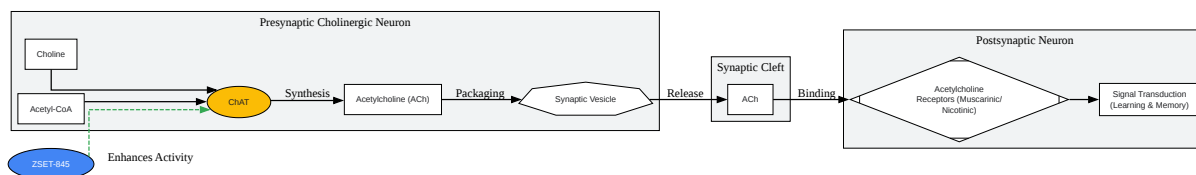
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Introduction: **ZSET-845** is an azaindolizinone derivative investigated for its potential therapeutic effects in Alzheimer's disease. Research suggests that **ZSET-845** can ameliorate learning and memory deficits by enhancing cholinergic neurotransmission. Specifically, it has been shown to increase the activity of choline acetyltransferase (ChAT), the enzyme responsible for the synthesis of the neurotransmitter acetylcholine.^[1] Deficits in cholinergic signaling are a well-established hallmark of Alzheimer's disease, contributing to cognitive decline. **ZSET-845** offers a potential mechanism to counteract this deficit.

Mechanism of Action: **ZSET-845** is reported to function as a cognitive enhancer by augmenting the activity of choline acetyltransferase (ChAT) in the hippocampus.^[1] Unlike many compounds that target acetylcholinesterase (AChE), **ZSET-845** does not inhibit AChE activity but instead promotes the synthesis of acetylcholine.^[1] This increased synthesis of acetylcholine may help to restore normal cholinergic signaling in the brain, which is crucial for learning and memory processes. The enhanced ChAT activity leads to a greater availability of acetylcholine in the synaptic cleft, thereby compensating for the cholinergic neuron loss observed in Alzheimer's disease.



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References

- 1. medchemexpress.com [medchemexpress.com]
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